

Application Note: Quantification of Cephapirin Benzathine in Bovine Milk using UPLC-MS/MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cephapirin Benzathine

Cat. No.: B047228

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Abstract

This application note details a sensitive and robust Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the quantitative analysis of **Cephapirin Benzathine** in bovine milk. The protocol employs a straightforward sample preparation procedure involving protein precipitation followed by solid-phase extraction (SPE) for cleanup. The chromatographic separation is achieved on a C18 reversed-phase column with a gradient elution, and detection is performed using a triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode. This method is highly suitable for routine monitoring of Cephapirin residues in milk, ensuring food safety and compliance with regulatory limits.

Introduction

Cephapirin is a first-generation cephalosporin antibiotic widely used in veterinary medicine for the treatment of mastitis in dairy cattle. Its benzathine salt form provides a long-acting formulation. Monitoring for residual levels of Cephapirin in milk is crucial to prevent potential allergic reactions in consumers and to mitigate the development of antibiotic resistance.^[1] This application note presents a validated UPLC-MS/MS method that offers high sensitivity, selectivity, and accuracy for the determination of **Cephapirin Benzathine** in milk.

Experimental Protocols

Materials and Reagents

- Cephapirin standard (Sigma-Aldrich)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (ultrapure, Milli-Q or equivalent)
- 50 mM Phosphate buffer solution (pH 8.5)
- Oasis HLB SPE cartridges

Standard Solution Preparation

A stock solution of Cephapirin was prepared by dissolving the standard in ultrapure water to a concentration of 100 µg/mL.[2] Intermediate and working standard solutions were prepared by serial dilution of the stock solution with water.

Sample Preparation

- Protein Precipitation: To 1 mL of milk sample, add 2 mL of cold acetonitrile. Vortex for 1 minute to precipitate proteins.
- Centrifugation: Centrifuge the sample at 10,000 rpm for 10 minutes at 4°C.
- Dilution: Transfer the supernatant to a clean tube and dilute with 50mM phosphate buffer solution (pH 8.5).[3]
- Solid-Phase Extraction (SPE):
 - Condition an Oasis HLB SPE cartridge with 3 mL of methanol followed by 3 mL of ultrapure water.
 - Load the diluted supernatant onto the SPE cartridge.
 - Wash the cartridge with 2 mL of ultrapure water to remove interferences.

- Elute the analyte with 3 mL of methanol.
- Evaporation and Reconstitution: Dry the eluate under a gentle stream of nitrogen. Reconstitute the residue in the mobile phase for UPLC-MS/MS analysis.[\[3\]](#)

UPLC-MS/MS Conditions

UPLC System: Waters ACQUITY UPLC or equivalent Column: XBridge C18, 100 mm x 4.6 mm, 3.5 μ m[\[4\]](#) Column Temperature: 40°C[\[4\]](#) Autosampler Temperature: 8°C[\[2\]](#)[\[4\]](#) Mobile Phase A: 0.15% Formic acid in water[\[4\]](#) Mobile Phase B: Acetonitrile[\[4\]](#) Flow Rate: 0.6 mL/min[\[4\]](#) Injection Volume: 50 μ L[\[4\]](#)

Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	80	20
5.0	5	95
5.5	80	20
8.0	80	20

Mass Spectrometer: Triple Quadrupole Mass Spectrometer Ionization Source: Electrospray Ionization (ESI), Positive Mode[\[4\]](#) MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier
Cephapirin	424.0	292.0	320.0

MS Parameters:

Parameter	Value
Declustering Potential (DP)	40 V
Entrance Potential (EP)	10 V
Collision Energy (CE)	25 V (for m/z 292.0), 22 V (for m/z 320.0)
Nebulizer Gas (GS1)	45 psi
Turbo Gas (GS2)	45 psi
MS Temperature	400°C

Data Presentation

Method Validation Summary

The UPLC-MS/MS method was validated for linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy, and precision.

Table 1: Linearity, LOD, and LOQ

Analyte	Linear Range (ppb)	R ²	LOD (ppb)	LOQ (ppb)
Cephapirin	0.4 - 1.5	> 0.99	0.15	0.4

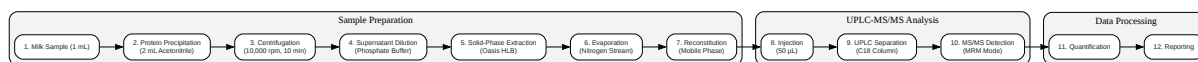
Data adapted from a study on Cephapirin and Ceftiofur analysis.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Table 2: Accuracy and Precision

Spiked Concentration (ppb)	Mean Recovery (%)	RSD (%) - Intra-day	RSD (%) - Inter-day
0.4 (LOQ)	85.2	< 10	< 15
0.5	92.7	< 10	< 15
1.0	98.5	< 10	< 15
1.5	105.3	< 10	< 15

Recovery values were observed to be between 80% and 120% for all levels, indicating good accuracy.[4] Intra- and inter-day variations were acceptable (<10% and <15% respectively).[2]

Experimental Workflow Diagram



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Caption: Workflow for **Cephapirin Benzathine** quantification in milk.

Conclusion

The developed UPLC-MS/MS method provides a reliable and sensitive tool for the quantification of **Cephapirin Benzathine** in bovine milk. The sample preparation is effective in removing matrix interferences, and the chromatographic and mass spectrometric conditions are optimized for high selectivity and sensitivity. This method is suitable for high-throughput analysis in regulatory and research laboratories.

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